

A Technical Guide to the Solubility of Linoleic Acid-d5 in Organic Solvents

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Compound of Interest

Compound Name: *Linoleic acid-d5*

Cat. No.: *B12395246*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **linoleic acid-d5** in various organic solvents. Due to the limited availability of direct quantitative data for the deuterated form, this guide leverages solubility information for its non-deuterated counterpart, linoleic acid, as a close proxy. The minor structural difference due to deuterium substitution is not expected to significantly alter its solubility profile in organic solvents. This document is intended to assist researchers, scientists, and professionals in drug development in preparing solutions and designing experiments involving **linoleic acid-d5**.

Core Physical and Chemical Properties

Linoleic acid is a polyunsaturated omega-6 fatty acid, appearing as a colorless to pale yellow oily liquid at room temperature. It is characterized by its virtual insolubility in water and high solubility in many organic solvents.^{[1][2]} The deuterated form, **linoleic acid-d5**, is primarily utilized as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[3]

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for linoleic acid and its deuterated analogs in common organic solvents. This data has been compiled from various chemical supplier datasheets and scientific databases.

Solvent	Compound	Concentration	Temperature	Citation
Dimethyl Sulfoxide (DMSO)	Linoleic Acid	56 mg/mL	Not Specified	[4]
Dimethyl Sulfoxide (DMSO)	Linoleic Acid	~100 mg/mL	Not Specified	[5]
Dimethyl Sulfoxide (DMSO)	α -Linolenic Acid-d5	>100 mg/mL	Not Specified	
Dimethylformamide (DMF)	Linoleic Acid	~100 mg/mL	Not Specified	
Dimethylformamide (DMF)	α -Linolenic Acid-d5	>100 mg/mL	Not Specified	
Ethanol	Linoleic Acid	56 mg/mL	Not Specified	
Ethanol	Linoleic Acid	Miscible	Not Specified	
Ethanol	Linoleic Acid-d4	~100 mg/mL	Not Specified	
Ethanol	α -Linolenic Acid-d5	>100 mg/mL	Not Specified	
Acetone	Linoleic Acid	Very Soluble	Not Specified	
Acetone	Linoleic Acid	4.10 g/100g	-50 °C	
Acetone	Linoleic Acid	1.20 g/100g	-60 °C	
Acetone	Linoleic Acid	0.35 g/100g	-70 °C	
Benzene	Linoleic Acid	Very Soluble	Not Specified	
Chloroform	Linoleic Acid	Miscible	Not Specified	
Ethyl Ether	Linoleic Acid	Very Soluble	Not Specified	
Ethyl Ether	Linoleic Acid	Miscible	Not Specified	

n-Heptane	Linoleic Acid	0.98 g/100g	-50 °C
n-Heptane	Linoleic Acid	0.20 g/100g	-60 °C
n-Heptane	Linoleic Acid	0.042 g/100g	-70 °C
Methyl Acetate	Linoleic Acid-d4	Supplied as a solution	Not Specified
Methyl Acetate	α -Linolenic Acid-d5	Supplied as a solution	Not Specified

Experimental Protocol: Determination of Solubility

The following is a generalized protocol for determining the solubility of **linoleic acid-d5** in an organic solvent.

Objective: To determine the saturation solubility of **linoleic acid-d5** in a specific organic solvent at a given temperature.

Materials:

- **Linoleic acid-d5**
- Selected organic solvent (e.g., ethanol, DMSO)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., MS, UV)
- Volumetric flasks and pipettes

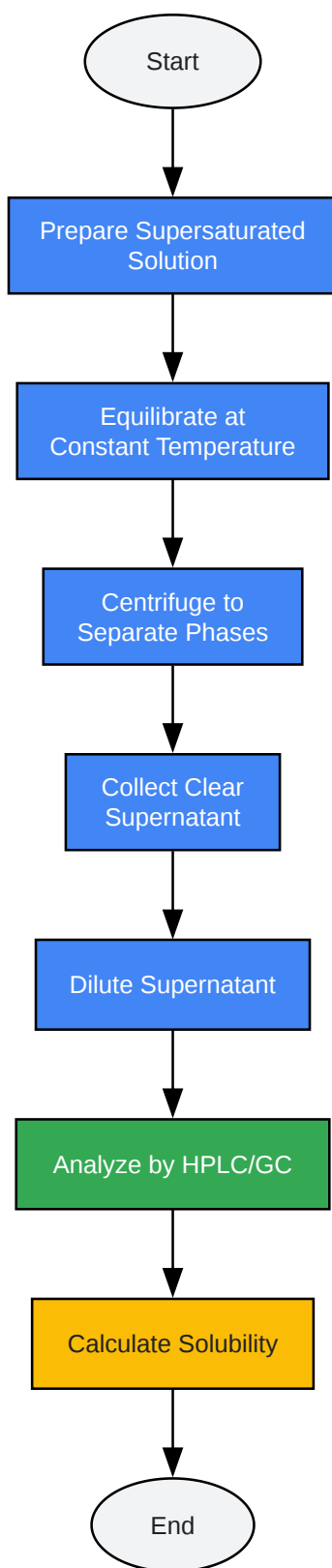
- Syringe filters (0.22 μm)

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **linoleic acid-d5** to a known volume of the organic solvent in a series of vials. The goal is to create a suspension where undissolved solute is clearly visible.
- **Equilibration:** Tightly cap the vials and place them in a thermostatic shaker set to the desired temperature. Allow the solutions to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that saturation is reached. Continuous agitation is necessary to facilitate dissolution.
- **Phase Separation:** After equilibration, centrifuge the vials at a high speed to pellet the undissolved solute.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant without disturbing the pellet.
- **Dilution:** Dilute the collected supernatant with a known volume of the solvent to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **linoleic acid-d5**.
- **Calculation:** Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of **linoleic acid-d5** in the specific solvent at that temperature.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound like **linoleic acid-d5**.



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Caption: A flowchart of the experimental workflow for solubility determination.

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